

Application Notes and Protocols for 2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide

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Compound of Interest

Compound Name:	2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide
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This document provides detailed guidelines for the safe handling, storage, and laboratory use of **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide**. The protocols outlined are based on established principles for handling similar chemical compounds and are intended to ensure laboratory safety and experimental reproducibility.

Chemical and Physical Properties

While extensive experimental data for **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide** is not readily available in public literature, its properties can be estimated based on data from structurally related compounds.

Identifier/Descriptor	Value	Source
IUPAC Name	2-bromo-N-[(4-fluorophenyl)methyl]benzenesulfonamide	ChemicalBook[1]
CAS Number	321705-40-2	ChemicalBook[1]
Molecular Formula	C ₁₃ H ₁₁ BrFNO ₂ S	N/A
Molecular Weight	344.20 g/mol	N/A
Predicted Boiling Point	461.0±55.0 °C	ChemicalBook[1]
Predicted Density	1.556±0.06 g/cm ³	ChemicalBook[1]

Safety, Handling, and Storage

The following safety and handling procedures are based on guidelines for similar benzenesulfonamide derivatives.[2][3][4]

2.1 Hazard Identification

Based on analogous compounds, **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide** may cause skin irritation, serious eye irritation, and respiratory irritation.[3][4] It is crucial to handle this chemical with care to avoid exposure.

2.2 Personal Protective Equipment (PPE)

When handling this compound, it is essential to wear appropriate PPE:

- Eye Protection: Safety glasses with side-shields or chemical splash goggles are required. A face shield may be necessary if there is a risk of splashing.[2]
- Hand Protection: Chemical-resistant gloves, such as butyl rubber or neoprene, are recommended. Nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination.[2]
- Body Protection: A laboratory coat, closed-toed shoes, and long pants are mandatory. For tasks with a higher risk of splashing, a chemically impervious apron should be worn.[2]

- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of any dust or vapors.[2]

2.3 Storage

Proper storage is critical to maintain the integrity of the compound:

- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep the container tightly closed to prevent moisture ingress.[2][4]
- Store away from incompatible materials such as strong oxidizing agents, bases, alcohols, and amines.[6]
- It is advisable to store the compound locked up and protected from light.[2]

2.4 First Aid Measures

In case of accidental exposure, take the following immediate actions:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if skin irritation occurs.[3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Get medical attention if symptoms occur.[3]

Experimental Protocols

The following section provides a detailed methodology for the synthesis and characterization of **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide**. This protocol is adapted from established

procedures for the synthesis of analogous sulfonamides.[\[7\]](#)[\[8\]](#)

3.1 Synthesis of **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide**

This procedure is based on the reaction of 2-bromobenzenesulfonyl chloride with 4-fluorobenzylamine.

Materials:

- 2-bromobenzenesulfonyl chloride
- 4-fluorobenzylamine
- Pyridine or triethylamine (base)
- Dichloromethane (DCM) or Chloroform (solvent)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-fluorobenzylamine (1.0 equivalent) in dichloromethane.
- To this solution, add pyridine (1.2 equivalents) and cool the mixture in an ice bath.

- Slowly add a solution of 2-bromobenzenesulfonyl chloride (1.1 equivalents) in dichloromethane to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.^[7]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.^[9]
- Purify the crude product by recrystallization or column chromatography to yield pure **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide**.

3.2 Characterization

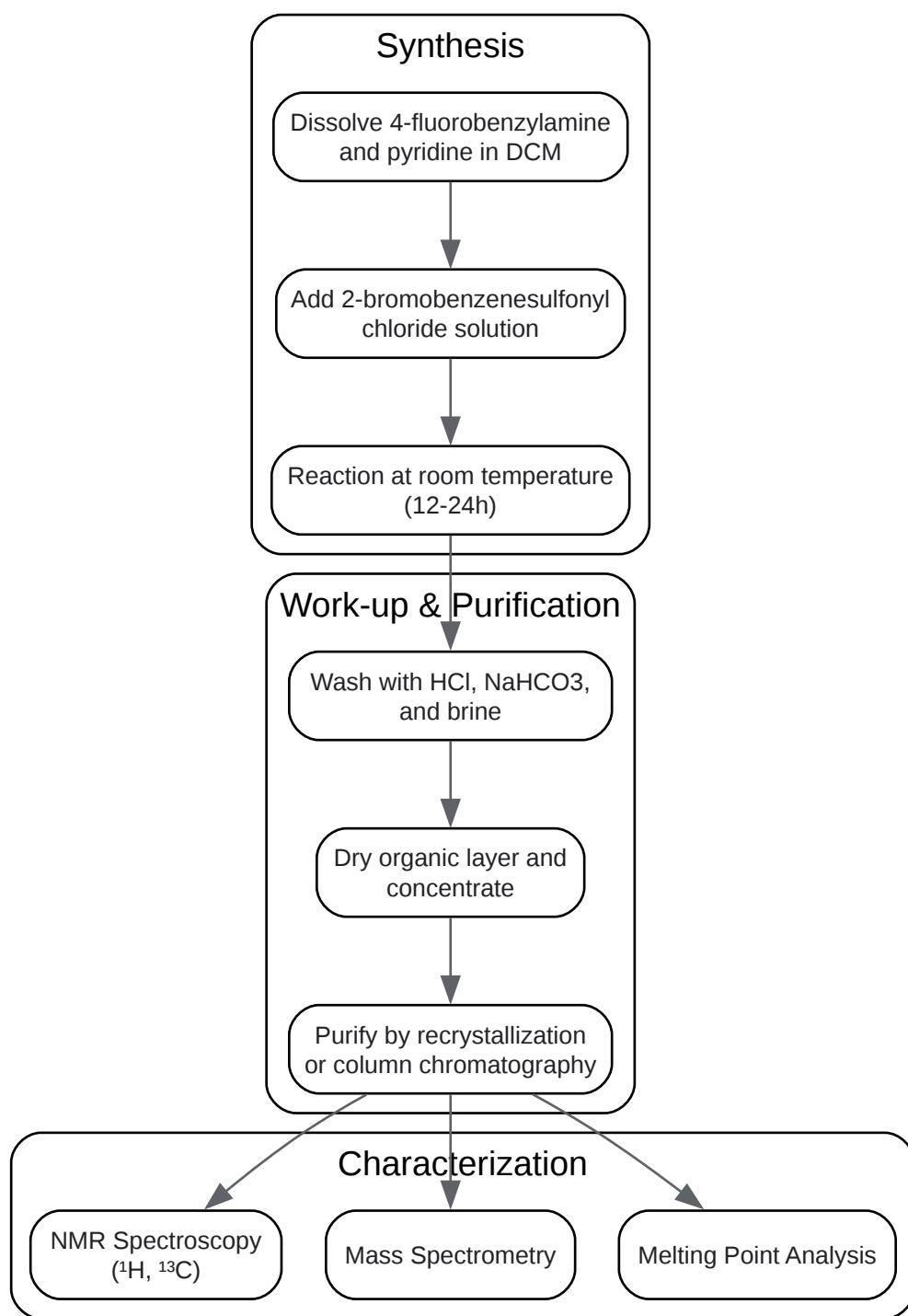
The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- ^1H NMR and ^{13}C NMR Spectroscopy: To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Melting Point Analysis: To assess the purity of the final product.

Visualizations

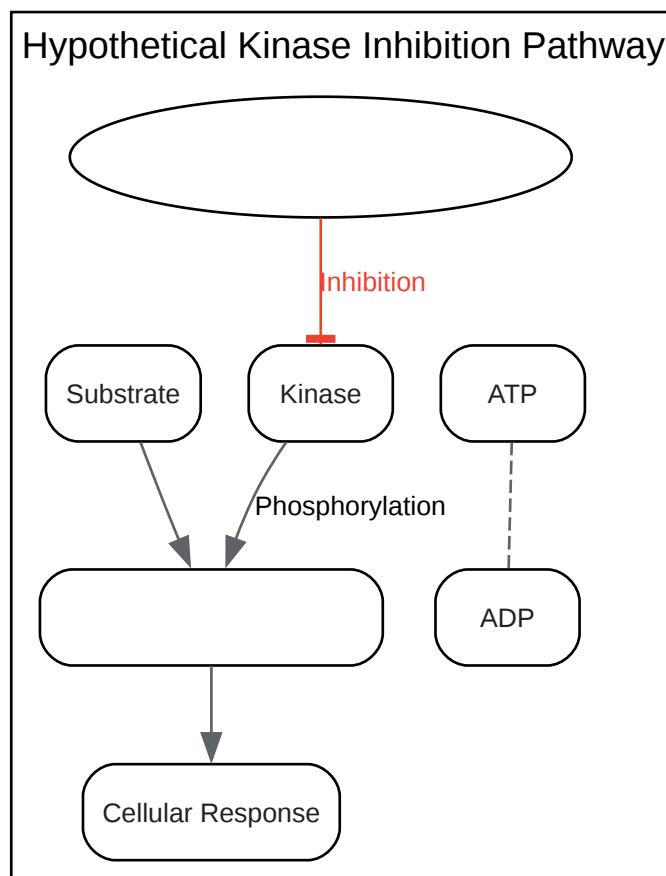
4.1 Experimental Workflow

The following diagram outlines the key stages in the synthesis and characterization of **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide**.

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4.2 Hypothetical Signaling Pathway

Benzenesulfonamide derivatives are known to target various enzymes. The following diagram illustrates a hypothetical mechanism where **2-Bromo-N-(4-fluorobenzyl)benzenesulfonamide** acts as an inhibitor of a generic kinase, a common target for such compounds in drug development.



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Hypothetical kinase inhibition pathway.

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